

# "3-Ethoxythiophene-2-carboxylic acid" molecular weight and formula

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## Compound of Interest

Compound Name: 3-Ethoxythiophene-2-carboxylic acid

Cat. No.: B147990

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## Technical Dossier: 3-Ethoxythiophene-2-carboxylic acid

For Researchers, Scientists, and Drug Development Professionals

This document provides core physicochemical properties of **3-Ethoxythiophene-2-carboxylic acid**, a heterocyclic compound of interest in organic synthesis and medicinal chemistry. The data presented herein is essential for reaction planning, analytical method development, and computational modeling.

## Core Molecular Data

The fundamental molecular characteristics of **3-Ethoxythiophene-2-carboxylic acid** have been determined and are summarized below. This data is crucial for stoichiometric calculations, spectroscopic analysis, and purity assessments.

Property	Value
Molecular Formula	C <sub>7</sub> H <sub>8</sub> O <sub>3</sub> S
Molecular Weight	172.20 g/mol

Note: The molecular weight is calculated based on the isotopic composition of the constituent elements.

Due to the nature of the requested information, which is focused on intrinsic molecular properties, detailed experimental protocols for the determination of molecular weight and formula are not applicable. These values are derived from the compound's chemical structure. Similarly, signaling pathways or experimental workflows are not relevant to this topic, and therefore, no diagrams are included.

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